

N-Methoxy-N,1-dimethylpiperidine-4-carboxamide material safety data sheet (MSDS) review

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Compound of Interest

Compound Name: *N-Methoxy-N,1-dimethylpiperidine-4-carboxamide*

Cat. No.: *B1323206*

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N-Methoxy-N,1-dimethylpiperidine-4-carboxamide: A Technical Safety and Data Review

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A comprehensive, official Material Safety Data Sheet (MSDS) for **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide** (CAS No: 215950-19-9) is not publicly available. The information herein is a consolidation of data from chemical suppliers and extrapolated from safety data sheets of structurally similar piperidine derivatives. All personnel handling this chemical should exercise caution and adhere to strict laboratory safety protocols.

Introduction

N-Methoxy-N,1-dimethylpiperidine-4-carboxamide is a substituted piperidine derivative.^[1] Piperidine and its analogues are common structural motifs in pharmaceuticals and are used as building blocks in organic synthesis. Given the potential biological activity of such compounds, a thorough understanding of their safety and handling is paramount for laboratory personnel. This guide provides a summary of available physicochemical data and outlines general safety protocols for handling this research chemical.

Physicochemical Properties

The following table summarizes the available quantitative data for **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide**. It is important to note that some of these values are predicted and have not been experimentally confirmed.

Property	Value	Source
CAS Number	215950-19-9	[1] [2] [3]
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	[1] [4]
Molecular Weight	186.25 g/mol	[1]
Appearance	Colorless to light yellow liquid	Chemical Supplier Data
Boiling Point (Predicted)	235.3 ± 50.0 °C	[3]
Density (Predicted)	1.041 ± 0.06 g/cm ³	[3]
pKa (Predicted)	8.41 ± 0.10	Chemical Supplier Data
Storage Conditions	Sealed in dry, room temperature	[1]

Hazard Identification and Safety Precautions

Due to the absence of a specific MSDS, the hazard profile of **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide** has not been formally established. However, based on the data for similar piperidine compounds, the following precautions are recommended.

Precaution Category	Recommended Action	Rationale (based on similar compounds)
Personal Protective Equipment (PPE)	Wear chemical safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).	Piperidine derivatives can be irritants to the skin and eyes. [5][6]
Handling	Use in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of vapors or mists. Avoid contact with skin and eyes. Wash hands thoroughly after handling.	To minimize exposure to potentially harmful vapors and prevent accidental contact.[5] [7]
Storage	Store in a tightly sealed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.	To maintain chemical stability and prevent hazardous reactions.[5]
First Aid (Eyes)	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.	To mitigate potential eye irritation or damage.[5][6]
First Aid (Skin)	Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.	To remove the chemical and prevent skin irritation.[5][6]
First Aid (Ingestion)	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	To avoid aspiration of the chemical into the lungs.[5][6]

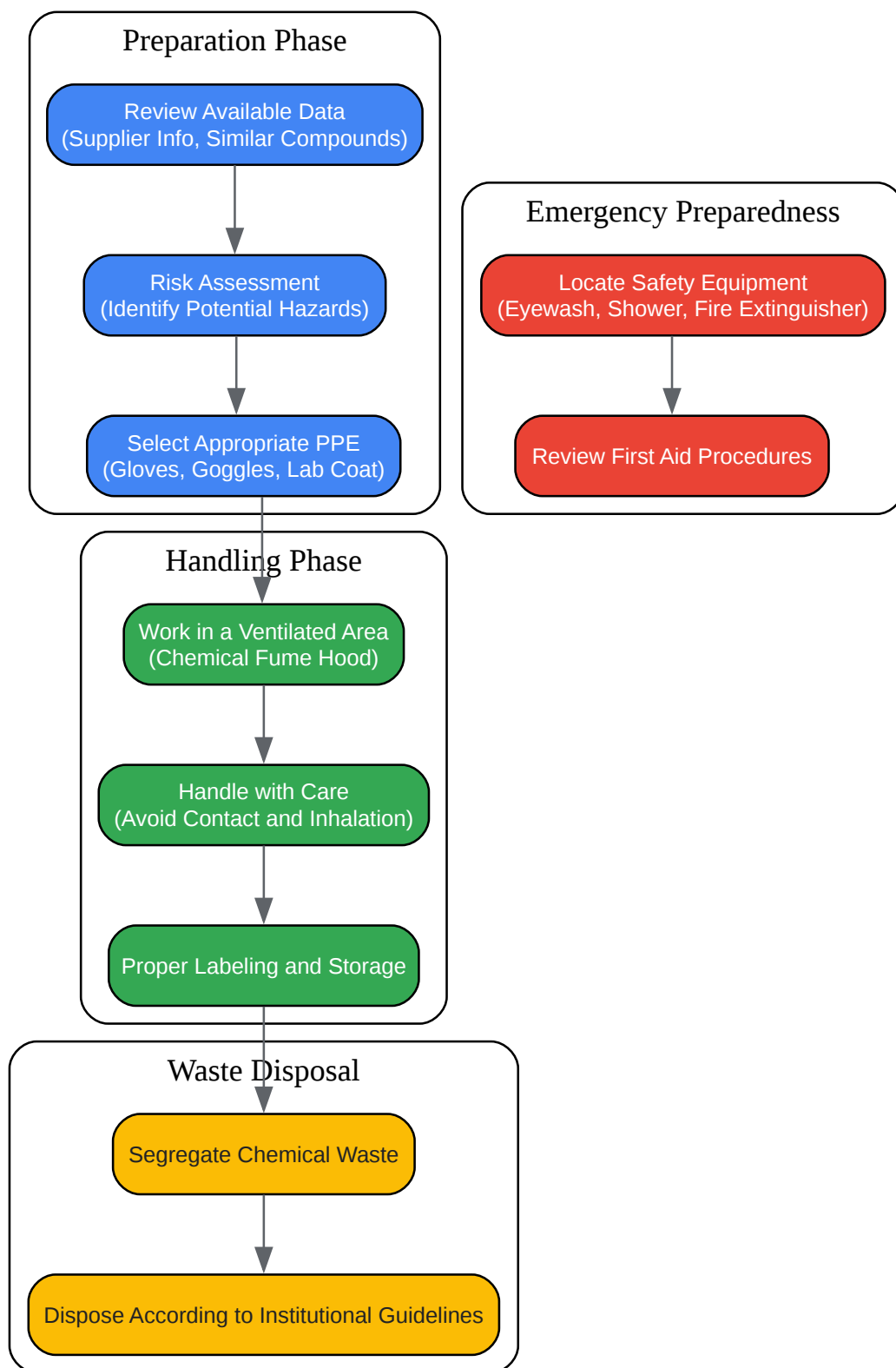
First Aid (Inhalation)	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.	To remove from the source of exposure and support respiration.[6]
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Experimental Protocols and Workflows

Detailed experimental protocols involving **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide** are not publicly available. The following section provides a generalized workflow for handling research chemicals with limited safety data.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of a research chemical with incomplete safety information.



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A generalized workflow for the safe handling of research chemicals.

Conclusion

While **N-Methoxy-N,1-dimethylpiperidine-4-carboxamide** is available for research purposes, the lack of a comprehensive MSDS necessitates a cautious approach to its handling and use. The information provided in this guide, based on supplier data and safety information for analogous compounds, should be used to inform safe laboratory practices. Researchers must always perform a thorough risk assessment before using this or any chemical with incomplete toxicological data. Adherence to standard safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential to minimize potential risks.

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- To cite this document: BenchChem. [N-Methoxy-N,1-dimethylpiperidine-4-carboxamide material safety data sheet (MSDS) review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1323206#n-methoxy-n-1-dimethylpiperidine-4-carboxamide-material-safety-data-sheet-msds-review]

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